

Application Notes and Protocols: Einecs 277-233-1 in Pharmaceutical Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 277-233-1*

Cat. No.: *B15193428*

[Get Quote](#)

Chemical Identity:

- EINECS Number: 277-233-1
- CAS Number: 73019-12-2
- IUPAC Name: 4-(4-acetamidoanilino)-1-amino-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid
- Molecular Formula: $C_{22}H_{17}N_3O_6S$

Initial research into the application of **Einecs 277-233-1** as an intermediate in pharmaceutical synthesis has revealed a significant lack of publicly available data, experimental protocols, or specific examples of its use in the manufacturing of therapeutic agents. While the chemical structure, an anthraquinone derivative, is found in some classes of molecules investigated for medicinal properties, specific documentation detailing the role of **Einecs 277-233-1** in the synthesis of pharmaceuticals is not present in the surveyed scientific literature, patent databases, or regulatory filings.

The primary identified application of the compound with CAS number 73019-12-2 is as a commercial dye, specifically identified as C.I. Acid Blue 284. Its properties as a dye are well-documented, but this does not provide a basis for its use as a pharmaceutical intermediate.

Broader research into anthraquinone sulfonic acid derivatives does indicate their exploration in medicinal chemistry, particularly in the development of kinase inhibitors and anticancer agents. These compounds are of interest due to their ability to intercalate with DNA and inhibit enzymes such as topoisomerase. However, these studies focus on different, though structurally related, molecules and do not mention **Einecs 277-233-1**.

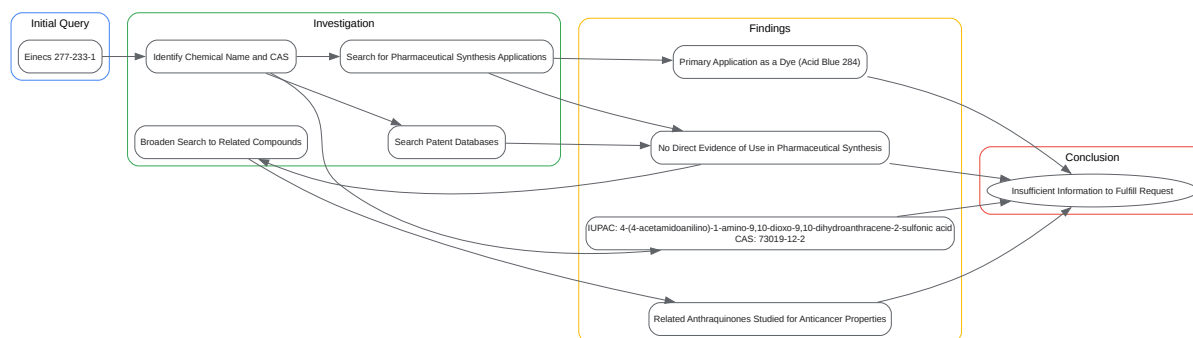
Conclusion:

Based on extensive searches, there is no available information to suggest that **Einecs 277-233-1** is currently used as an intermediate in pharmaceutical synthesis. Consequently, the creation of detailed application notes and experimental protocols for this specific purpose is not possible. The core requirements of data presentation, experimental protocols, and visualizations cannot be fulfilled due to the absence of relevant source material.

For researchers and drug development professionals interested in the potential of anthraquinone derivatives, it is recommended to consult literature on related compounds that have been explicitly investigated for pharmaceutical applications.

Logical Relationship of Search and Findings

The following diagram illustrates the logical flow of the research process and the resulting conclusion.



[Click to download full resolution via product page](#)

Caption: Research workflow for **EINECS 277-233-1** applications.

- To cite this document: BenchChem. [Application Notes and Protocols: EINECS 277-233-1 in Pharmaceutical Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15193428#einecs-277-233-1-as-an-intermediate-in-pharmaceutical-synthesis\]](https://www.benchchem.com/product/b15193428#einecs-277-233-1-as-an-intermediate-in-pharmaceutical-synthesis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com